

Spectroscopic Analysis of Stearyldimethylbenzylammonium Chloride: A Technical Guide

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Compound of Interest

Compound Name:	Stearyldimethylbenzylammonium chloride
CAS No.:	89004-38-6
Cat. No.:	B148204

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core spectroscopic techniques utilized for the structural elucidation and analysis of **Stearyldimethylbenzylammonium chloride** (SDBAC), a quaternary ammonium compound widely used as a cationic surfactant, antimicrobial agent, and excipient in pharmaceutical formulations. This document details experimental protocols and presents key quantitative data for Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectrophotometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for the unambiguous structural confirmation of SDBAC, providing detailed information about the chemical environment of each proton and carbon atom within the molecule.

Quantitative Data: ^1H NMR

The following table summarizes the expected chemical shifts for the protons in **Stearyl dimethylbenzylammonium chloride**, based on available spectral data.

Assignment	Chemical Shift (δ) in ppm	Multiplicity	Integration
Aromatic Protons (C_6H_5)	~7.61 - 7.51	Multiplet	5H
Benzyl CH_2 ($\text{C}_6\text{H}_5\text{-CH}_2\text{-N}^+$)	~4.67	Singlet	2H
$\text{N}^+\text{-CH}_2$ ($\text{N}^+\text{-CH}_2\text{-C}_{17}\text{H}_{35}$)	~3.31	Multiplet	2H
$\text{N}^+\text{-(CH}_3)_2$	~3.02	Singlet	6H
Stearyl CH_2 (adjacent to $\text{N}^+\text{-CH}_2$)	~1.79	Multiplet	2H
Stearyl $(\text{CH}_2)_{15}$ chain	~1.31 - 1.25	Multiplet	30H
Terminal CH_3 of Stearyl Chain	~0.86	Triplet	3H

Note: Chemical shifts are referenced to Tetramethylsilane (TMS) at 0 ppm. The spectrum is typically recorded in deuterated chloroform (CDCl_3).

Experimental Protocol: ^1H NMR Spectroscopy

A detailed methodology for acquiring a ^1H NMR spectrum of **Stearyl dimethylbenzylammonium chloride** is as follows:

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **Stearyl dimethylbenzylammonium chloride**.

- Dissolve the sample in approximately 0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) Tetramethylsilane (TMS) as an internal standard.
- Transfer the solution to a 5 mm NMR tube.
- Instrumentation:
 - A high-resolution NMR spectrometer, such as a Bruker AC-300 (300 MHz) or equivalent, is suitable for analysis.
- Data Acquisition Parameters:
 - Pulse Program: A standard single-pulse sequence (e.g., 'zg30' on Bruker instruments).
 - Number of Scans: 16 to 64 scans to achieve an adequate signal-to-noise ratio.
 - Relaxation Delay (d1): 1-2 seconds.
 - Acquisition Time (aq): Approximately 3-4 seconds.
 - Spectral Width (sw): 0-10 ppm.
 - Temperature: 298 K (25 °C).
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Phase correct the resulting spectrum.
 - Calibrate the chemical shift scale by setting the TMS signal to 0.00 ppm.
 - Integrate the signals to determine the relative number of protons.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in

Stearyl dimethylbenzylammonium chloride by measuring the absorption of infrared radiation.

Quantitative Data: Characteristic FTIR Absorption Bands

The following table outlines the expected characteristic absorption bands for the functional groups in SDBAC.

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group	Intensity
3100 - 3000	C-H Stretch	Aromatic (C ₆ H ₅)	Medium
2960 - 2850	C-H Stretch	Aliphatic (Stearyl and Methyl groups)	Strong
1600 - 1450	C=C Stretch	Aromatic Ring	Medium to Weak
1470 - 1350	C-H Bend	Aliphatic (CH ₂ and CH ₃)	Medium
~700 and ~740	C-H Out-of-plane Bend	Monosubstituted Benzene Ring	Strong

Experimental Protocol: FTIR Spectroscopy

The following protocol describes the analysis of **Stearyl dimethylbenzylammonium chloride** using the KBr pellet technique.^[1]

- Sample Preparation:
 - Thoroughly dry both the SDBAC sample and potassium bromide (KBr) powder in an oven to remove any residual moisture.
 - In an agate mortar, grind 1-2 mg of SDBAC with approximately 100-200 mg of KBr until a fine, homogeneous powder is obtained.
 - Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.
- Instrumentation:
 - A Fourier-Transform Infrared Spectrometer, such as a Perkin-Elmer 1710 or equivalent, is used for analysis.^[1]

- Data Acquisition:
 - Acquire a background spectrum of the empty sample compartment.
 - Place the KBr pellet containing the sample in the spectrometer's sample holder.
 - Acquire the sample spectrum over a range of 4000 to 400 cm^{-1} .
 - Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing:
 - The instrument's software automatically subtracts the background spectrum from the sample spectrum.
 - The resulting transmittance or absorbance spectrum is then analyzed for characteristic absorption bands.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and structure of SDBAC by analyzing the mass-to-charge ratio of its ions and their fragments.

Quantitative Data: Expected Mass-to-Charge Ratios (m/z)

The table below lists the expected m/z values for the molecular ion and key fragments of **Stearyl dimethylbenzylammonium chloride**.

m/z	Proposed Fragment	Description
390.4	$[\text{C}_{27}\text{H}_{50}\text{N}]^+$	Molecular Cation
91.1	$[\text{C}_7\text{H}_7]^+$	Tropylium ion (from benzyl group)
299.3	$[\text{C}_{20}\text{H}_{43}\text{N}]^+$	Loss of the benzyl group

Note: The fragmentation pattern of benzalkonium chlorides is often characterized by the loss of the toluyl group, leading to the formation of a tropylium ion at m/z 91.

Experimental Protocol: Mass Spectrometry (LC-MS/MS)

A common approach for the analysis of quaternary ammonium compounds like SDBAC is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

- Sample Preparation:
 - Prepare a stock solution of SDBAC in a suitable solvent such as methanol or acetonitrile at a concentration of approximately 1 mg/mL.
 - Further dilute the stock solution with the mobile phase to a final concentration in the low $\mu\text{g/mL}$ to ng/mL range.
- Instrumentation:
 - An LC-MS/MS system, consisting of a High-Performance Liquid Chromatograph (HPLC) coupled to a tandem mass spectrometer (e.g., a triple quadrupole or Q-TOF).
- LC Parameters:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient of acetonitrile and water, both containing an additive like formic acid or ammonium acetate to improve ionization.
 - Flow Rate: 0.2 - 0.5 mL/min.
 - Injection Volume: 5 - 20 μL .
- MS Parameters:
 - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
 - Scan Mode: Full scan to identify the molecular ion, followed by product ion scans (MS/MS) of the parent ion to generate fragmentation patterns.

- Collision Energy: Optimized to induce fragmentation of the parent ion.

Ultraviolet-Visible (UV-Vis) Spectrophotometry

UV-Vis spectrophotometry can be used for the quantitative analysis of

Stearyl dimethylbenzylammonium chloride, particularly through the formation of colored ion-pair complexes. Direct UV-Vis analysis is also possible due to the absorbance of the benzene ring.

Quantitative Data: UV-Vis Absorption

Direct measurement of SDBAC in aqueous solution is expected to show absorption maxima characteristic of the benzene ring.

Wavelength (λ_{max})	Solvent	Molar Absorptivity (ϵ)
~257, 263, 269 nm	Water or Ethanol	To be determined empirically

Note: The exact λ_{max} and molar absorptivity can be influenced by the solvent and pH.

Experimental Protocol: UV-Vis Spectrophotometry

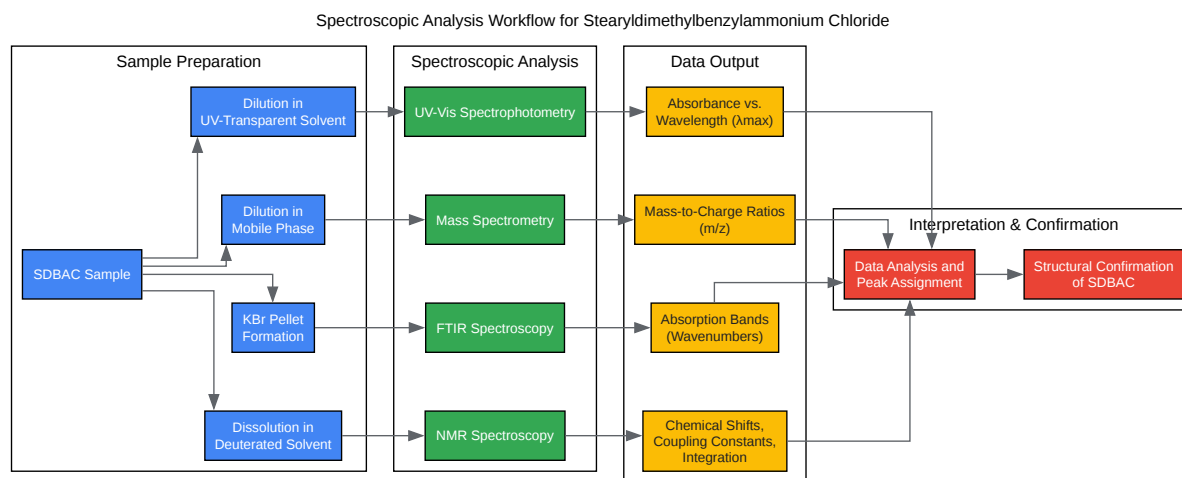
The following protocol outlines a general procedure for the quantitative analysis of SDBAC.

- Sample Preparation (for Standard Curve):
 - Prepare a stock solution of SDBAC of known concentration in a suitable solvent (e.g., deionized water or ethanol).
 - Create a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.
- Instrumentation:
 - A double-beam UV-Vis spectrophotometer.
- Data Acquisition:

- Set the spectrophotometer to scan across the UV range (e.g., 200-400 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- Use the solvent as a blank to zero the instrument.
- Measure the absorbance of each standard solution at the determined λ_{max} .
- Data Analysis:
 - Plot a calibration curve of absorbance versus concentration.
 - The concentration of an unknown sample can be determined by measuring its absorbance and interpolating from the calibration curve, ensuring the absorbance falls within the linear range of the curve.

Workflow and Data Relationships

The following diagram illustrates the general workflow for the spectroscopic analysis of **Stearyl dimethylbenzylammonium chloride**, from sample preparation to data interpretation and structural confirmation.



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References

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